

# Application Notes and Protocols for IHVR-17028: An Experimental Antiviral Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IHVR-17028

Cat. No.: B13925372

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These application notes provide a comprehensive overview of the experimental protocols for the in vitro evaluation of **IHVR-17028**, a potent and broad-spectrum antiviral agent. **IHVR-17028** functions as an inhibitor of the host cellular endoplasmic reticulum (ER)  $\alpha$ -glucosidase I, an enzyme critical for the proper folding of viral glycoproteins.[1][2] By targeting this host factor, **IHVR-17028** presents a promising broad-spectrum antiviral strategy with a high barrier to resistance.

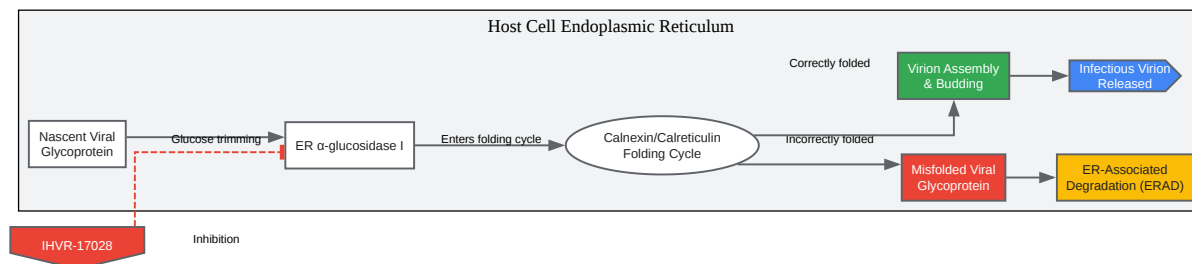
## Quantitative Data Summary

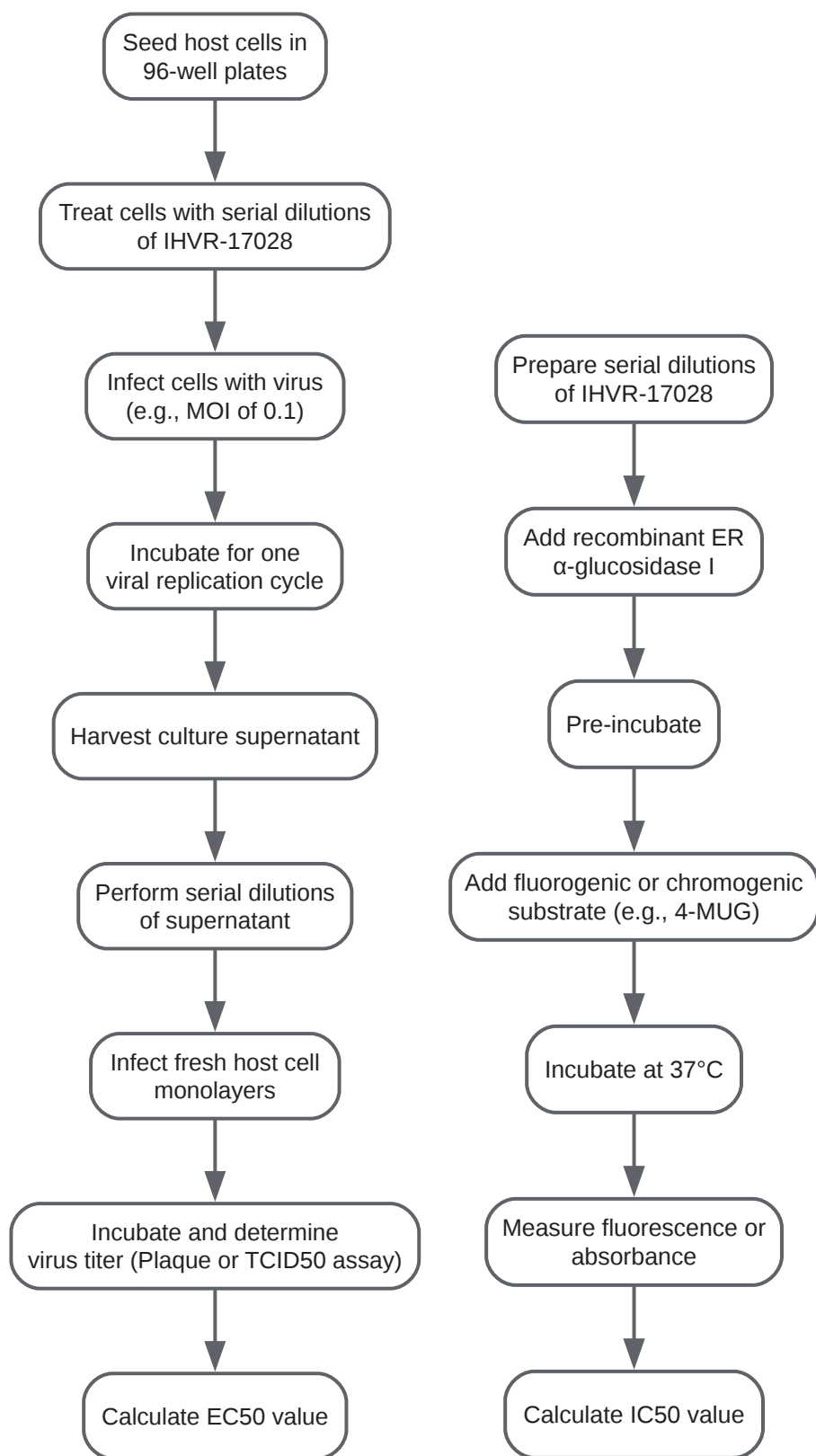
The antiviral activity of **IHVR-17028** has been demonstrated against a range of enveloped viruses. The following table summarizes the key quantitative data for its inhibitory effects.

| Assay | Virus/Enzyme Target                | Cell Line | Value | Unit |
|-------|------------------------------------|-----------|-------|------|
| EC50  | Bovine Viral Diarrhea Virus (BVDV) | MDBK      | 0.4   | μM   |
| EC50  | Tacaribe Virus (TCRV)              | Vero      | 0.26  | μM   |
| EC50  | Dengue Virus (DENV)                | Vero      | 0.3   | μM   |
| IC50  | ER α-glucosidase I                 | -         | 0.24  | μM   |

## Signaling Pathway of IHVR-17028's Antiviral Mechanism

**IHVR-17028** exerts its antiviral effect by inhibiting ER α-glucosidase I, a key enzyme in the host cell's glycoprotein folding pathway. This inhibition leads to misfolded viral envelope proteins, ultimately reducing the production of infectious virions.





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## References

- 1. In Vitro Antiviral Testing | IAR | USU [qanr.usu.edu]
- 2. Virus Yield Reduction Analysis - Creative Diagnostics [antiviral.creative-diagnostics.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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